

Introduction: The Significance of Substituted Indanones

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Compound of Interest

Compound Name: 4-bromo-5-fluoro-2,3-dihydro-1H-inden-1-one

CAS No.: 935681-01-9

Cat. No.: B1376253

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For researchers and professionals in drug development, a profound understanding of the physicochemical properties of heterocyclic intermediates is paramount. 4-bromo-5-fluoro-1-indanone is a halogenated derivative of 1-indanone, a bicyclic ketone. The indanone scaffold is a privileged structure in medicinal chemistry, appearing in various biologically active compounds.[1] The introduction of halogen atoms—specifically bromine and fluorine—can significantly modulate a molecule's properties, including metabolic stability, membrane permeability, and binding affinity to target proteins.[2]

This guide provides a comprehensive technical overview of the expected physical properties of 4-bromo-5-fluoro-1-indanone. As this specific di-substituted compound is not widely cataloged, this document synthesizes data from analogous structures and outlines the rigorous experimental protocols required for its full characterization. The focus is on providing a predictive framework and a practical guide for scientists working with this or similar novel chemical entities.

Molecular Identity and Structure

The foundational step in characterizing any chemical compound is to establish its identity through its molecular structure, formula, and weight.

Molecular Structure

The structure consists of a benzene ring fused to a cyclopentanone ring, with a bromine atom at position 4 and a fluorine atom at position 5.

Caption: Molecular structure of 4-bromo-5-fluoro-1-indanone.

Core Chemical Properties

The fundamental properties are derived from the compound's atomic composition.

Property	Value	Source
CAS Number	15115-60-3 (for 4-bromo-1-indanone)	[3]
Molecular Formula	C ₉ H ₆ BrFO	N/A
Molecular Weight	229.05 g/mol	[4]
Exact Mass	227.9586 Da	Calculated

Note: CAS number is provided for the closely related 4-bromo-1-indanone as a reference point. The molecular weight and formula are for the specified di-substituted compound.

Physical and Macroscopic Properties

These properties define the compound's state, appearance, and behavior in various solvents, which are critical for handling, formulation, and purification.

Appearance and Melting Point

The appearance and melting point are primary indicators of purity. A sharp melting point range typically signifies a high-purity crystalline solid.

Compound	Appearance	Melting Point (°C)
4-Bromo-1-indanone	Orange-brown crystalline powder	95 - 99
5-Fluoro-1-indanone	White to yellow crystalline solid	35 - 40
4-bromo-5-fluoro-1-indanone	Predicted: Crystalline solid	Predicted: Intermediate to higher range

Data for analogs sourced from[2][5].

The presence of both electron-withdrawing halogens and the increased molecular weight compared to the mono-substituted analogs suggests that 4-bromo-5-fluoro-1-indanone will be a crystalline solid at room temperature. Its melting point is expected to be distinct from its precursors.

Solubility Profile

Solubility is dictated by the principle of "like dissolves like." The polar carbonyl group and the polarizable halogen atoms suggest moderate solubility in polar organic solvents.

Solvent Class	Predicted Solubility	Rationale
Water	Insoluble	The large, nonpolar aromatic core outweighs the polarity of the C=O group.
Polar Aprotic (e.g., DMSO, DMF)	Soluble	Strong dipole-dipole interactions facilitate dissolution.
Chlorinated (e.g., DCM, Chloroform)	Soluble	Good dispersion forces and moderate polarity match the solute.
Ethers (e.g., Diethyl Ether, THF)	Moderately Soluble	Moderate polarity allows for some dissolution.
Alcohols (e.g., Methanol, Ethanol)	Sparingly Soluble	Hydrogen bonding capability of the solvent is not fully matched by the solute.
Nonpolar (e.g., Hexanes, Toluene)	Slightly Soluble to Insoluble	Polarity mismatch between solute and solvent.
Aqueous Acid/Base	Insoluble	The compound lacks strongly acidic or basic functional groups for salt formation.

Spectroscopic Characterization

Spectroscopic techniques provide a fingerprint of the molecule, confirming its structure and integrity.

Infrared (IR) Spectroscopy

IR spectroscopy identifies functional groups based on their vibrational frequencies. For 4-bromo-5-fluoro-1-indanone, the most prominent feature will be the carbonyl (C=O) stretch.

- Expected C=O Stretch: 1690-1710 cm^{-1} . The carbonyl group is conjugated with the aromatic ring, which lowers its stretching frequency from the typical $\sim 1715 \text{ cm}^{-1}$ for a saturated

ketone.[6][7]

- Aromatic C=C Stretches: 1450-1600 cm^{-1} .
- C-Br Stretch: 500-600 cm^{-1} .
- C-F Stretch: 1000-1400 cm^{-1} .
- Aliphatic C-H Stretches: 2850-3000 cm^{-1} .
- Aromatic C-H Stretches: 3000-3100 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework.

- ^1H NMR:
 - Aliphatic Protons ($\text{CH}_2\text{-CH}_2$): Two triplets are expected around δ 2.5-3.5 ppm. The protons closer to the carbonyl group (at C2) will be further downfield.[8][9]
 - Aromatic Protons: Two protons will be present on the aromatic ring. Their chemical shifts (expected δ 7.0-8.0 ppm) and coupling patterns will be influenced by the adjacent bromo and fluoro substituents. The fluorine atom will cause additional splitting (H-F coupling).
- ^{13}C NMR:
 - Carbonyl Carbon (C=O): A characteristic peak is expected far downfield, around δ 190-205 ppm.[10]
 - Aromatic Carbons: Peaks will appear in the δ 110-160 ppm region. The carbons directly bonded to fluorine and bromine will show large shifts and, in the case of fluorine, C-F coupling.
 - Aliphatic Carbons: Two peaks are expected in the δ 25-45 ppm range.

Mass Spectrometry (MS)

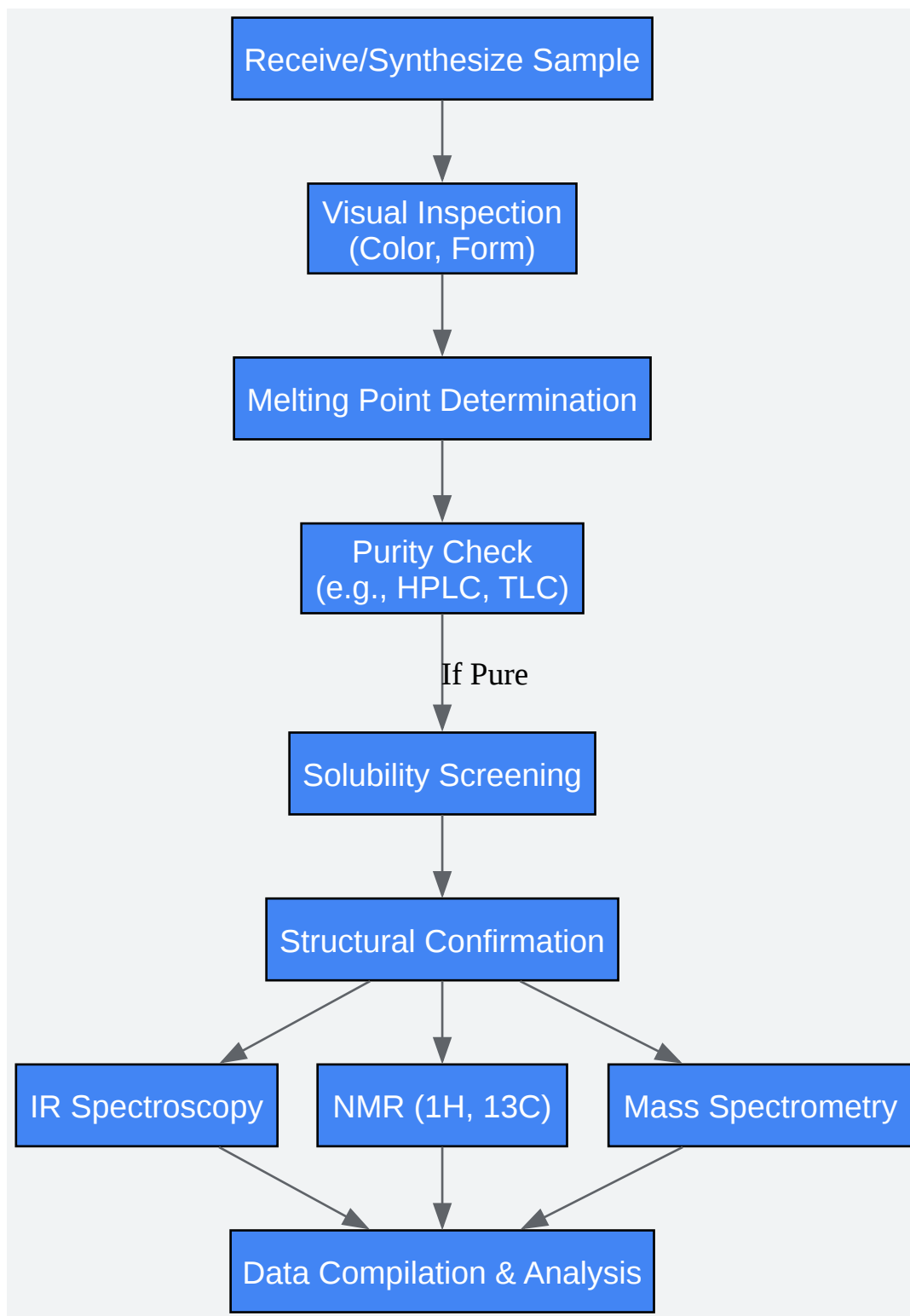
Mass spectrometry determines the molecular weight and can reveal structural information through fragmentation patterns.

- Molecular Ion (M^+): The most critical diagnostic feature will be the isotopic pattern of bromine. Bromine has two major isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance. [11][12] This results in two molecular ion peaks of almost equal intensity, separated by 2 m/z units (M^+ and $M+2$). This pattern is a definitive indicator of a mono-brominated compound. [12][13]

Experimental Protocols

To ensure scientific integrity, all physical properties must be determined using validated experimental methods.

Workflow for Physicochemical Characterization



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Caption: Standard workflow for the physical characterization of a novel compound.

Protocol: Melting Point Determination

This protocol uses the capillary method, which is standard for organic solids.[\[14\]](#)

- **Sample Preparation:** Ensure the sample is completely dry. Place a small amount of the crystalline powder on a watch glass and finely crush it with a spatula.[\[15\]](#)
- **Loading:** Tap the open end of a capillary tube into the powder to collect a small amount of sample. Invert the tube and tap it gently on the benchtop to cause the solid to fall to the closed end. The packed sample height should be 2-3 mm for an accurate reading.[\[16\]](#)
- **Apparatus Setup:** Place the capillary tube into the heating block of a melting point apparatus.
- **Rapid Determination (Optional):** If the melting point is unknown, heat the sample at a rapid rate (10-20 °C/min) to find an approximate range.[\[17\]](#)
- **Accurate Determination:** Using a fresh sample, heat rapidly to about 20 °C below the approximate melting point found in the previous step. Then, reduce the heating rate to 1-2 °C per minute.[\[16\]](#)
- **Recording the Range:** Record the temperature at which the first droplet of liquid appears (T1). Continue heating slowly and record the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2.

Protocol: Solubility Classification

This procedure systematically determines the solubility of the compound in different solvents to classify its properties.[\[18\]](#)[\[19\]](#)

- **Setup:** Label a series of small test tubes for each solvent to be tested (Water, 5% HCl, 5% NaOH, Ethanol, Dichloromethane, Hexane).
- **Measurement:** Add approximately 20-30 mg of the compound to each test tube.
- **Solvent Addition:** Add 1 mL of the first solvent (e.g., water) to the corresponding tube.
- **Mixing:** Vigorously shake or vortex the tube for 30-60 seconds.

- **Observation:** Observe the sample. If it dissolves completely, it is "soluble." If it remains unchanged, it is "insoluble." If some dissolves, it is "partially soluble."
- **Systematic Testing:** Based on a standard solubility flowchart, proceed to the next solvent. For a neutral, water-insoluble compound like 4-bromo-5-fluoro-1-indanone, tests in aqueous acid and base are expected to be negative, confirming the absence of ionizable groups.

Caption: Decision workflow for classifying a compound based on solubility.

Safety and Handling

As with any halogenated organic compound, appropriate safety precautions are essential.

- **General Handling:** Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust.[\[20\]](#)
- **Personal Protective Equipment (PPE):** Wear safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[21\]](#)
- **Hazards:** Expected to cause skin and serious eye irritation. May cause respiratory irritation if inhaled as dust.[\[20\]](#)[\[22\]](#)[\[23\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry place away from strong oxidizing agents.[\[20\]](#)

Conclusion

4-bromo-5-fluoro-1-indanone represents a valuable but specialized chemical intermediate. While specific experimental data is sparse, a robust profile of its physical properties can be predicted based on established chemical principles and data from analogous structures. This guide provides the foundational knowledge and detailed experimental protocols necessary for a researcher to fully characterize this compound. Rigorous application of these methods—from melting point determination to comprehensive spectroscopic analysis—is essential for confirming its identity, purity, and suitability for applications in drug discovery and materials science.

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